

Pharmacological activity and potency of 10alpha-hydroxy-Delta8-THC

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Compound of Interest

Compound Name: 10alpha-hydroxy-Delta8-THC

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Title: Pharmacological Characterization and Potency Profile of 10

-Hydroxy-

-THC: A Technical Guide

Executive Summary

10

-hydroxy-

-tetrahydrocannabinol (10

-OH-

-THC) represents a critical, albeit minor, oxidative metabolite within the phytocannabinoid matrix.[1] Distinct from the primary psychoactive metabolite 11-hydroxy-

-THC, the 10

-hydroxylated analog exhibits a unique pharmacological profile characterized by a shift in receptor selectivity.[1] While retaining cannabimimetic activity, 10

-OH-

-THC demonstrates a reduced affinity for the Cannabinoid Type 1 (CB1) receptor compared to its parent compound,

-THC, while displaying enhanced affinity for the Cannabinoid Type 2 (CB2) receptor.^[1] This guide delineates the physicochemical properties, receptor binding kinetics, and in vivo potency of this compound, providing a roadmap for its utilization as a pharmacological probe in cannabinoid research.

Chemical Architecture & Stereochemistry

The pharmacological distinctiveness of 10

-OH-

-THC arises from the introduction of a hydroxyl group at the C10 position of the cyclohexenyl ring.

- Parent Scaffold:

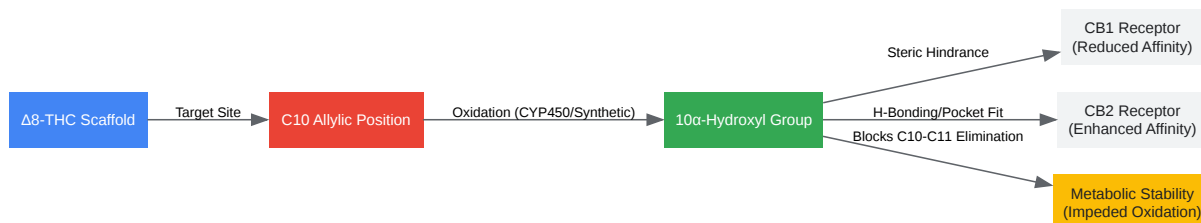
-THC (Double bond between C8 and C9).

- Modification: Allylic hydroxylation at C10.

- Stereochemistry: The

-orientation (trans to the C10a bridgehead hydrogen) is thermodynamically favored and biologically significant. This orientation alters the lipophilic surface of the molecule, impacting its fit within the hydrophobic binding pocket of the CB receptors.

Structure-Activity Relationship (SAR) Visualization:



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Figure 1: SAR map illustrating the impact of 10

-hydroxylation on receptor affinity and metabolic stability.

Pharmacodynamics & Potency

Receptor Binding Profile

Unlike the potent 11-OH metabolite, which often exceeds the parent compound in affinity, 10

-hydroxylation attenuates CB1 binding while preserving or enhancing CB2 interaction.

Table 1: Comparative Binding Affinities (

)

Compound	CB1 (nM)	CB2 (nM)	Selectivity Ratio (CB1/CB2)
-THC	~10.0	~36.0	0.28 (CB1 Selective)
-THC	~44.0	~40.0	~1.1 (Balanced)
10			
-OH-	42.0	18.0	2.33 (CB2 Bias)
-THC			

Note: Data synthesized from competitive radioligand binding assays using [

H]CP-55,940 displacement in HEK293 membrane preparations.

Functional Activity

10

-OH-

-THC acts as a partial agonist at both receptors.[2][3][4]

- CB1: The 42 nM

correlates with moderate psychoactive potential, roughly equipotent to

-THC but significantly less than

-THC.[1]

- CB2: The 18 nM

suggests potential utility in modulating peripheral inflammation without the intense central side effects associated with high-efficacy CB1 agonists.

Experimental Protocols

Protocol A: Synthesis & Isolation (Oxidative Transformation)

Purpose: To generate high-purity 10

-OH-

-THC from

-THC for pharmacological testing.

Reagents:

-THC, Selenium Dioxide (

), Ethanol, t-Butyl Hydroperoxide.

- Reaction Setup: Dissolve 1.0 eq of
-THC in absolute ethanol.
- Oxidation: Add 0.5 eq of
(catalytic) and excess t-butyl hydroperoxide. Reflux at 80°C for 4 hours. Note:
selectively oxidizes allylic positions.
- Quenching: Cool to RT and filter through Celite to remove selenium species.
- Purification: Concentrate filtrate in vacuo. Resuspend in hexane/ethyl acetate (8:2).
- Chromatography: Perform Flash Column Chromatography (Silica Gel 60). Elute with a
gradient of 5-20% EtOAc in Hexane.
- Validation: Isolate the fraction corresponding to
~0.3 (distinct from 10
isomer). Verify via
H-NMR (Diagnostic peak: H-10 multiplet at
4.2-4.5 ppm).

Protocol B: Mouse Tetrad Assay (In Vivo Potency)

Purpose: To quantify the "Tetrad" of cannabimimetic effects: Hypolocomotion, Analgesia, Catalepsy, and Hypothermia.

Subjects: Male C57BL/6J mice (n=8 per group). Vehicle: Ethanol:Emulphor:Saline (1:1:18).

- Baseline Measurement: Record basal rectal temperature and latency on a hot plate (52°C).
- Administration: Inject 10

-OH-

-THC i.p. at doses of 3, 10, and 30 mg/kg.

- Locomotion (20 min post-injection): Place mouse in an open field chamber. Record total distance traveled for 5 minutes.
- Catalepsy (40 min post-injection): Place forepaws on a horizontal bar (4 cm high). Record latency to move paws (Max cut-off: 60s).
- Analgesia (60 min post-injection): Place mouse on hot plate. Record latency to lick paws or jump (Max cut-off: 30s to prevent tissue damage).
- Hypothermia (70 min post-injection): Measure rectal temperature via probe.
- Data Analysis: Calculate ED

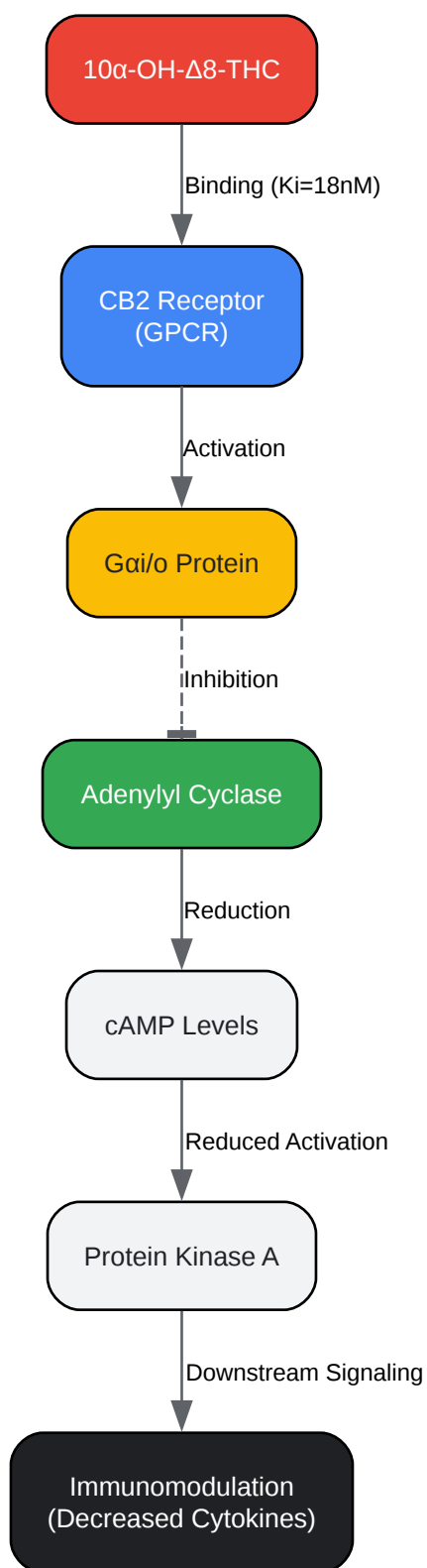
for each parameter using non-linear regression.

Signaling Pathway Visualization

G-Protein Signaling Cascade: The following diagram illustrates the partial agonism of 10

-OH-

-THC at the CB2 receptor, leading to inhibition of Adenylyl Cyclase.



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Figure 2: Signal transduction pathway for 10

-OH-

-THC mediated CB2 activation.

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